

# Physical and chemical properties of (R)-1-(2-Pyridyl)ethanol

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## Compound of Interest

Compound Name: (R)-2-(1-Hydroxyethyl)pyridine

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## An In-depth Technical Guide on (R)-1-(2-Pyridyl)ethanol

For Researchers, Scientists, and Drug Development Professionals

(R)-1-(2-Pyridyl)ethanol is a chiral compound of significant interest in organic synthesis and pharmaceutical development. Its unique structure, featuring a pyridine ring and a chiral alcohol, makes it a valuable building block for more complex molecules and a subject of study in asymmetric synthesis. This guide provides a comprehensive overview of its physical and chemical properties, experimental protocols for its synthesis and analysis, and its potential applications.

## Physical and Chemical Properties

The fundamental physical and chemical characteristics of (R)-1-(2-Pyridyl)ethanol are crucial for its application in research and development. These properties dictate its behavior in various solvents and reaction conditions.

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>9</sub> NO	[1][2]
Molecular Weight	123.15 g/mol	[1][2][3]
Appearance	Colorless or light yellow liquid	[4]
Boiling Point	114-116 °C at 9 mmHg	
Melting Point	-7.8 °C (for the racemate)	[5]
Density	1.093 g/mL at 25 °C	
Solubility	Highly soluble in polar solvents like water and alcohols; limited solubility in non-polar solvents.	[4][6]

## Experimental Protocols

Detailed methodologies are essential for the successful synthesis, purification, and analysis of (R)-1-(2-Pyridyl)ethanol.

### Synthesis of (R)-1-(2-Pyridyl)ethanol

The synthesis of enantiomerically pure (R)-1-(2-Pyridyl)ethanol often involves the asymmetric reduction of a corresponding ketone or the resolution of a racemic mixture. A common method is the lipase-catalyzed enantioselective acetylation of racemic 1-(2-pyridyl)ethanol.

#### Protocol: Lipase-Catalyzed Kinetic Resolution

This protocol describes the resolution of racemic 1-(2-pyridyl)ethanol to obtain the (R)-enantiomer.

- **Reaction Setup:** In a suitable flask, dissolve racemic 1-(2-pyridyl)ethanol and vinyl acetate in diisopropyl ether.
- **Enzyme Addition:** Add *Candida antarctica* lipase (CAL) to the solution.

- **Reaction Conditions:** Stir the mixture at room temperature or an elevated temperature (e.g., 60 °C) to accelerate the reaction for substrates with slower reaction rates.[7]
- **Monitoring:** Monitor the reaction progress using chiral High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).
- **Workup:** Once the desired conversion is reached (typically around 50%), filter off the enzyme.
- **Separation:** The reaction mixture will contain (R)-acetate and unreacted (S)-alcohol. The unreacted (S)-alcohol can be separated from the (R)-acetate by column chromatography.
- **Hydrolysis:** The separated (R)-acetate is then hydrolyzed (e.g., using a base like sodium hydroxide in methanol) to yield (R)-1-(2-Pyridyl)ethanol.
- **Purification:** Purify the final product by column chromatography or distillation.

## Chiral Analysis

The enantiomeric purity of (R)-1-(2-Pyridyl)ethanol is a critical parameter. Chiral analysis is typically performed using chromatographic techniques.[8]

Protocol: Chiral High-Performance Liquid Chromatography (HPLC)

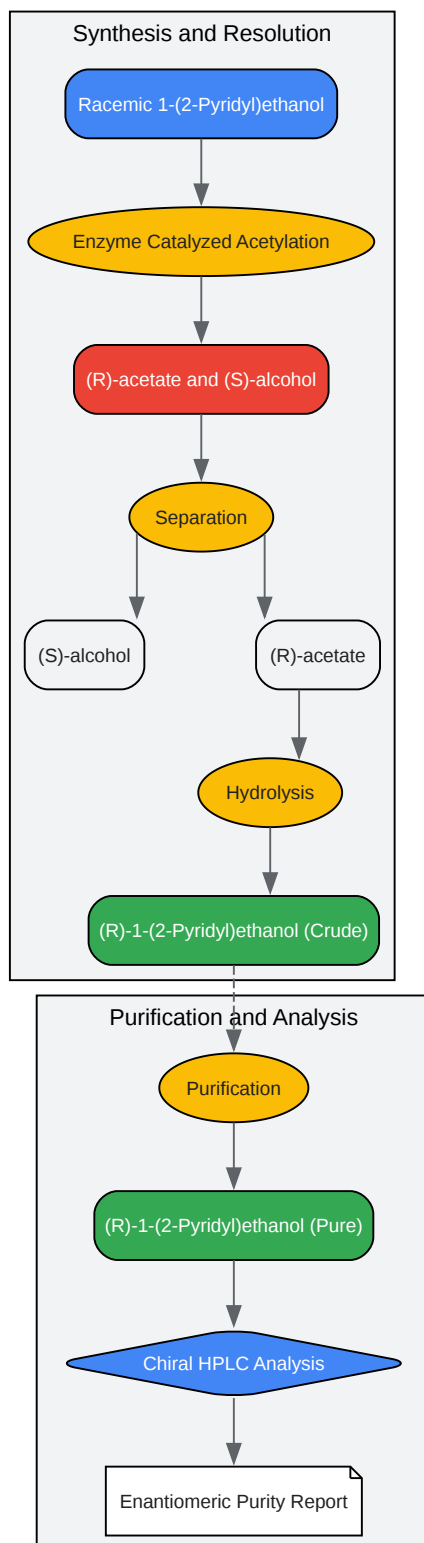
- **Column:** Utilize a chiral stationary phase (CSP), such as a polysaccharide-based column (e.g., Chiralcel OD-H or Chiralpak AD-H).
- **Mobile Phase:** A common mobile phase for normal-phase separation is a mixture of n-hexane and ethanol.[9] The ratio can be optimized to achieve the best separation (e.g., 90:10 hexane:ethanol).
- **Flow Rate:** Set a suitable flow rate, typically around 1.0 mL/min.
- **Detection:** Use a UV detector, monitoring at a wavelength where the compound absorbs (e.g., 254 nm).
- **Sample Preparation:** Dissolve a small amount of the sample in the mobile phase.

- Injection: Inject the sample onto the column and record the chromatogram. The two enantiomers will have different retention times, allowing for their quantification.

## Logical Relationships and Workflows

Visualizing experimental workflows and the relationships between different stages of synthesis and analysis can aid in understanding and planning experiments.

## Workflow for (R)-1-(2-Pyridyl)ethanol Production and Analysis

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Caption: Synthesis and Analysis Workflow.

## Applications in Drug Development

The pyridyl group is a common motif in pharmaceuticals due to its ability to form hydrogen bonds and coordinate with metal ions.[6] (R)-1-(2-Pyridyl)ethanol and its derivatives are valuable intermediates in the synthesis of various biologically active compounds. For instance, pyridine-containing compounds have shown a wide range of activities, including antimicrobial and antiviral properties.[10] The chirality of the ethanol substituent can be crucial for the specific interactions of a drug molecule with its biological target, as different enantiomers can exhibit distinct pharmacological and toxicological profiles.[8] The versatility of the hydroxyl group allows for further chemical modifications, making it a key component in the development of new therapeutic agents.[6]

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